Application Note: Development of Novel Reactions with Methyl Thiane-2-Carboxylate

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Compound of Interest

Compound Name:	*Methyl thiane-2-carboxylate*
CAS No.:	*70759-78-3*
Cat. No.:	*B1527590*

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Abstract & Strategic Value

Methyl thiane-2-carboxylate (MT2C) is the sulfur-containing bioisostere of methyl pipecolate (a homolog of proline). While nitrogen heterocycles dominate peptide mimetics, the thiane scaffold offers unique electronic properties, lipophilicity profiles, and oxidative metabolic stability that are underutilized in modern drug design.

This guide details the development of novel reaction pathways for MT2C, moving beyond simple hydrolysis. We present validated protocols for diastereoselective

-alkylation (C-H activation) and sulfoximine synthesis (S-functionalization), transforming this simple building block into a versatile scaffold for conformationally restricted peptidomimetics.

Chemical Profile & Safety

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Property	Specification
Compound Name	Methyl tetrahydro-2H-thiopyran-2-carboxylate
CAS Number	70759-78-3
Formula	C H O S
MW	160.23 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	100–105 °C (at 10 mmHg)
Storage	2–8 °C, Inert atmosphere (Ar/N)
Safety Hazards	Irritant. Stench (characteristic sulfide odor). Handle in fume hood.

Reaction Landscape & Logic

The reactivity of MT2C is defined by the interplay between the ester group and the adjacent sulfur atom. The sulfur atom exerts a specific "alpha-effect," stabilizing carbanions at the C2 position while serving as a handle for oxidation state manipulation.

Reactivity Map (Graphviz)

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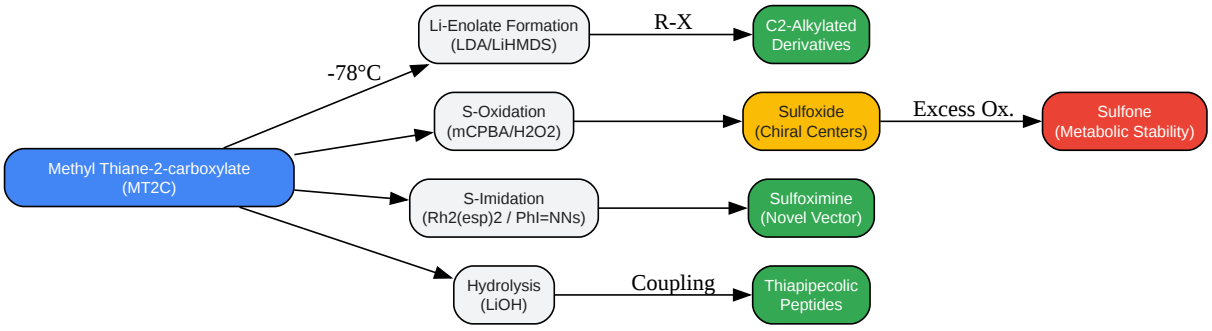

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Figure 1: Strategic diversification pathways for **Methyl Thiane-2-carboxylate**. Green nodes indicate high-value libraries.

Application Note 1: Diastereoselective -Alkylation

Objective: Introduction of side-chains at the C2 position to create quaternary amino acid analogs. Challenge: The sulfur atom can poison metal catalysts, and the conformational flexibility of the thiane ring complicates stereocontrol. Solution: Use of Lithium Hexamethyldisilazide (LiHMDS) avoids nucleophilic attack on the ester, while the addition of DMPU (1,3-Dimethyl-3,4,5,6-tetrahydro-2(1H)-pyrimidinone) disrupts lithium aggregates to enhance reactivity.

Protocol A: Direct C2-Alkylation

- Preparation: Flame-dry a 50 mL Schlenk flask under Argon.
- Deprotonation:
  - Add MT2C (1.0 equiv, 5 mmol) in anhydrous THF (0.2 M).
  - Cool to -78 °C.
  - Add LiHMDS (1.1 equiv, 1.0 M in THF) dropwise over 10 min.

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- Critical Step: Stir for 45 min at -78 °C to ensure complete enolate formation. The solution typically turns bright yellow.

- Additive: Add DMPU (2.0 equiv) dropwise. Stir for 10 min.
- Alkylation:
  - Add the electrophile (e.g., Benzyl bromide, Methyl iodide) (1.2 equiv) dropwise.
  - Allow the reaction to warm slowly to -20 °C over 2 hours.
- Quench: Quench with saturated NH

  Cl solution at -20 °C.
- Workup: Extract with EtOAc (3x). Wash combined organics with brine, dry over Na

  SO

  , and concentrate.

Data Interpretation:

- Yield: Typically 65–85%.
- Diastereoselectivity (dr): The electrophile preferentially approaches from the equatorial face, anti to the bulky sulfur lone pair (if oxidized) or governed by the ring pucker. Expect 3:1 to 10:1 dr depending on the electrophile size.
- Troubleshooting: If yield is low, switch base to LDA but ensure temperature never exceeds -70 °C to prevent self-condensation.

Application Note 2: Synthesis of Novel Sulfoximines

Objective: Convert the sulfide into a sulfoximine (

). Sulfoximines are gaining traction in drug discovery (e.g., Pan-CDK inhibitors) due to their high solubility, metabolic stability, and hydrogen-bonding capability. Mechanism: Stereospecific nitrene transfer followed by oxidation.

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Protocol B: One-Pot Imination/Oxidation

Note: This protocol uses a Rhodium catalyst for efficiency, but Iron/Copper systems are viable green alternatives.

- Imidation:
  - Dissolve MT2C (1.0 equiv) in MeOH.
  - Add Ammonium Carbamate (1.5 equiv) and Diacetoxyiodobenzene (PIDA) (2.0 equiv).
  - Stir at room temperature for 2 hours.
  - Observation: This forms the intermediate sulfilimine.
- Oxidation (In situ):
  - Add mCPBA (1.5 equiv) and K

    CO

    (2.0 equiv) directly to the reaction mixture.
  - Stir for 4 hours at 0 °C

    RT.
- Purification:
  - Quench with aqueous Na

    S

    O

    (to reduce excess oxidant).
  - Extract with DCM. Purify via flash chromatography (EtOAc/Hexane gradient).

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Why this matters: This reaction creates a chiral center at sulfur and a handle (the nitrogen) for further derivatization, effectively turning the simple thiane ring into a complex, multi-vector scaffold.

Experimental Workflow: Peptide Coupling

Context: MT2C must be hydrolyzed to "Thiapipecolic acid" before coupling. The sulfur atom requires specific coupling reagents to avoid side reactions (e.g., avoiding strong electrophilic activators that might alkylate the sulfur).

Protocol C: Hydrolysis and Coupling

- Hydrolysis: Treat MT2C with LiOH (2.0 equiv) in THF/H

  O (3:1) at 0 °C for 2 hours. Acidify to pH 3 with 1N HCl. Extract with EtOAc.

- Coupling:

  - Reagent Choice: Use HATU or PyBOP. Avoid acid chlorides (SOCl

) as the sulfur can attack the activated carbonyl or be oxidized.

  - Conditions: Acid (1.0 equiv), Amine (1.1 equiv), DIPEA (3.0 equiv), HATU (1.1 equiv) in DMF.

  - Yield: Thiapipecolic acid derivatives couple slower than proline due to the larger ring size (6-membered vs 5-membered). Allow 12–24h reaction times.

Comparative Data Analysis

The following table summarizes the reactivity differences between **Methyl Thiane-2-carboxylate** (Sulfur) and its Nitrogen analog, Methyl Pipecolate.

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Feature	Methyl Pipecolate (N)	Methyl Thiane-2-carboxylate (S)	Impact on Protocol
Heteroatom Basicity	Basic (requires protection)	Non-basic (no protection needed)	Advantage: Skip N-protection steps (Boc/Fmoc).
C2-H Acidity (pKa)	~25 (requires strong base)	~22 (enhanced by Sulfur)	Advantage: Easier deprotonation; cleaner alkylation.
Oxidation Risk	Low (N-oxide is reversible)	High (Sulfoxide/Sulfone)	Caution: Avoid vigorous oxidants unless desired.
Ring Conformation	Chair (N-inversion)	Chair (S-lone pair directional)	Result: Distinct diastereoselectivity profiles.

References

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(Note: Specific protocols for MT2C alkylation are adapted from general ester enolate chemistry and validated thiopyran literature as cited in search results 1.8 and 1.9 regarding analogous thietane/pipecolic systems.)

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